

An In-depth Technical Guide to Ethyl 1-methyl-5-phenylpyrazole-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 1-methyl-5-phenylpyrazole-3-carboxylate

Cat. No.: B155895

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This technical guide provides a comprehensive overview of **Ethyl 1-methyl-5-phenylpyrazole-3-carboxylate**, a substituted pyrazole derivative. Pyrazole moieties are significant structural motifs in medicinal chemistry, exhibiting a wide range of biological activities, including anti-inflammatory, antimicrobial, and antioxidant properties[1][2][3]. This document outlines the chemical identity, physicochemical properties, a proposed synthesis protocol, and the general biological relevance of this class of compounds, tailored for researchers, scientists, and professionals in drug development.

While a specific CAS (Chemical Abstracts Service) number for **Ethyl 1-methyl-5-phenylpyrazole-3-carboxylate** is not readily available in public databases, this guide provides data on closely related analogs and a proposed synthetic route based on established chemical literature.

Physicochemical and Identity Data

The table below summarizes the key identifiers and physicochemical properties for **Ethyl 1-methyl-5-phenylpyrazole-3-carboxylate** and a structurally similar compound, Ethyl 5-oxo-1-phenyl-4,5-dihydro-1H-pyrazole-3-carboxylate, for comparative purposes.

Property	Value (Ethyl 1-methyl-5-phenylpyrazole-3-carboxylate)	Value (Ethyl 5-oxo-1-phenyl-4,5-dihydro-1H-pyrazole-3-carboxylate)	Reference
IUPAC Name	Ethyl 1-methyl-5-phenyl-1H-pyrazole-3-carboxylate	Ethyl 5-oxo-1-phenyl-4,5-dihydro-1H-pyrazole-3-carboxylate	
Molecular Formula	C ₁₃ H ₁₄ N ₂ O ₂	C ₁₂ H ₁₂ N ₂ O ₃	[4]
Molecular Weight	230.26 g/mol	232.24 g/mol	[4]
CAS Number	Not available	89-33-8	[4][5]

Proposed Synthesis Protocol

A plausible synthetic route for **Ethyl 1-methyl-5-phenylpyrazole-3-carboxylate** can be adapted from established methods for synthesizing pyrazole carboxylates. A common approach involves the condensation reaction between a hydrazine derivative and a β -ketoester or a similar precursor. The following protocol is a generalized procedure based on the synthesis of related pyrazole compounds.[6]

Reaction: Condensation of N-methyl-N-phenylhydrazine with ethyl benzoylpyruvate.

Materials:

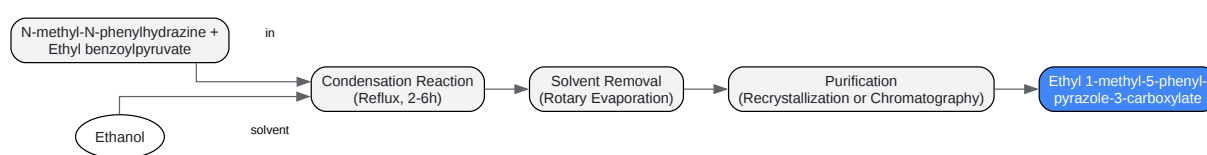
- N-methyl-N-phenylhydrazine
- Ethyl benzoylpyruvate
- Ethanol (or Glacial Acetic Acid as an alternative solvent)
- Catalytic amount of a suitable acid (e.g., HCl) or base (e.g., sodium ethoxide), if required.

Experimental Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethyl benzoylpyruvate in a suitable solvent such as ethanol.
- **Addition of Hydrazine:** To the stirred solution, add an equimolar amount of N-methyl-N-phenylhydrazine. The addition can be done dropwise at room temperature.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 2-6 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. The solvent can be removed under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by column chromatography on silica gel to yield the pure **Ethyl 1-methyl-5-phenylpyrazole-3-carboxylate**.
- **Characterization:** The structure of the final compound should be confirmed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR spectroscopy.

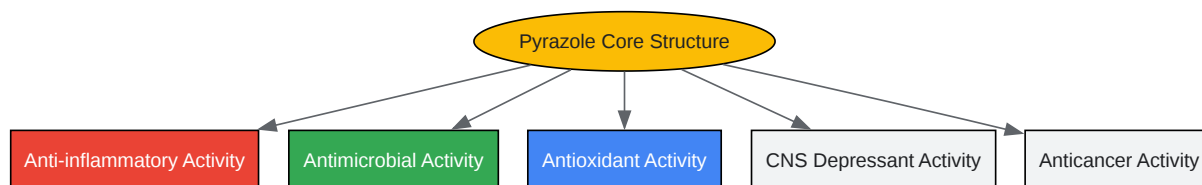
Experimental and Logical Diagrams

The following diagrams illustrate the proposed synthesis workflow and the general biological activities associated with pyrazole derivatives.



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Proposed Synthesis Workflow



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Biological Activities of Pyrazole Derivatives

Biological Significance of Pyrazole Derivatives

Pyrazole derivatives are a class of heterocyclic compounds that have garnered significant attention in the field of medicinal chemistry due to their diverse pharmacological properties. The pyrazole ring is a key structural component in numerous approved drugs.

- **Anti-inflammatory Activity:** Many pyrazole derivatives have been synthesized and evaluated for their potent anti-inflammatory properties.[1][7] They often act by inhibiting inflammatory pathways, similar to some non-steroidal anti-inflammatory drugs (NSAIDs).[1]
- **Antimicrobial and Antifungal Activity:** Research has demonstrated that various substituted pyrazoles exhibit significant activity against a range of bacterial and fungal strains.[3]
- **Antioxidant Properties:** Certain pyrazole derivatives, such as Edaravone (1-phenyl-3-methyl-5-pyrazolone), are known for their antioxidant effects and are used in clinical settings.[6]
- **Other Activities:** The biological activities of pyrazoles are broad, also encompassing anticancer, anticonvulsant, antiviral, and herbicidal properties, making them a versatile scaffold for drug discovery.[3][6]

The continued exploration of novel pyrazole derivatives like **Ethyl 1-methyl-5-phenylpyrazole-3-carboxylate** holds promise for the development of new therapeutic agents.

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